

material safety data sheet for 5-Fluoro-2-methoxyphenol

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxyphenol

Cat. No.: B1362261

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A Researcher's Synopsis: Understanding the Core Risks

5-Fluoro-2-methoxyphenol is a substituted phenol, a class of aromatic compounds widely used as building blocks in pharmaceutical synthesis.^[1] Its utility, however, is matched by a distinct hazard profile that demands rigorous adherence to safety protocols. The primary risks associated with this compound stem from its corrosive nature and acute toxicity upon ingestion or significant exposure.

The presence of a hydroxyl group on the benzene ring makes the compound acidic and capable of causing severe skin burns and eye damage.^[2] The fluorine and methoxy substitutions modify its reactivity and absorption characteristics, contributing to its classification as harmful if swallowed.^{[2][3]} Understanding this chemical causality is fundamental to appreciating the necessity of the handling procedures outlined in this guide.

Hazard Identification and Classification

A thorough understanding of the hazards is the cornerstone of safe laboratory practice. **5-Fluoro-2-methoxyphenol** is classified under the Globally Harmonized System (GHS) with multiple hazard statements that underscore its potential for harm.

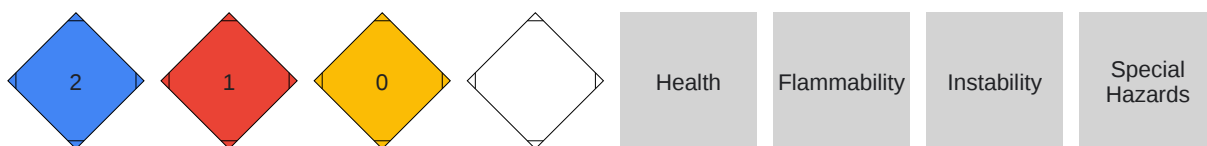
GHS Classification at a Glance

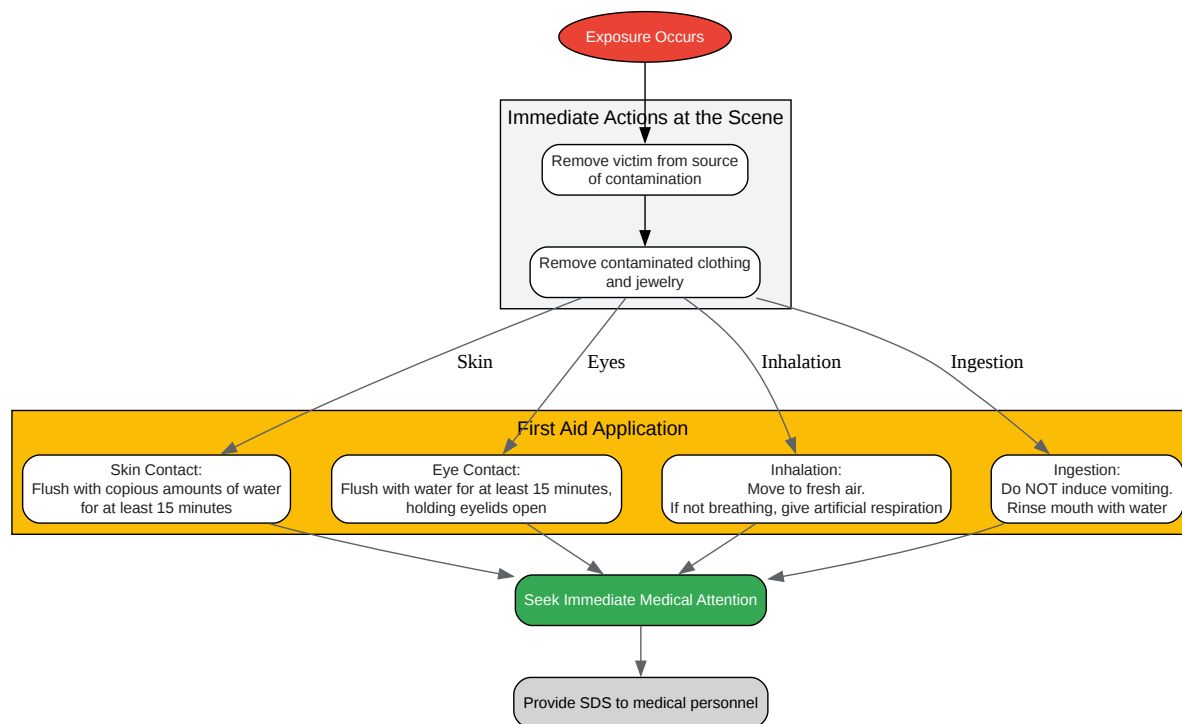
The primary hazards are visually summarized by the GHS pictograms, indicating that the substance is corrosive and a significant health hazard (irritant, harmful).[2][4]

GHS Pictograms for 5-Fluoro-2-methoxyphenol

Corrosion
(GHS05)

Health Hazard / Irritant
(GHS07)





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References

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